

[4-(2-Methylpropyl)phenyl]methanol molecular weight and formula

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Compound of Interest

Compound Name: [4-(2-Methylpropyl)phenyl]methanol

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An In-depth Technical Guide to [4-(2-Methylpropyl)phenyl]methanol

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential signaling pathway interactions of [4-(2-Methylpropyl)phenyl]methanol, also known as 4-isobutylbenzyl alcohol. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Properties and Data

[4-(2-Methylpropyl)phenyl]methanol is an aromatic alcohol. Its molecular structure consists of a benzene ring substituted with a hydroxymethyl group and an isobutyl group at the para position.

Table 1: Physicochemical Properties of [4-(2-Methylpropyl)phenyl]methanol

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O	[1]
Molecular Weight	164.24 g/mol	[1]
Alternate Name	4-Isobutylbenzyl Alcohol	[1]
CAS Number	110319-85-2	[1]

Experimental Protocols for Synthesis

The synthesis of **[4-(2-Methylpropyl)phenyl]methanol** can be achieved through various established organic chemistry methodologies. Below are detailed protocols for two common synthetic routes.

Reduction of 4-(2-Methylpropyl)benzoic Acid

This protocol describes the synthesis of **[4-(2-Methylpropyl)phenyl]methanol** via the reduction of the corresponding carboxylic acid, 4-(2-methylpropyl)benzoic acid, using lithium aluminum hydride (LiAlH_4). This method is adapted from a similar synthesis of (4-propylphenyl)methanol.

Materials:

- 4-(2-Methylpropyl)benzoic acid
- Lithium aluminum hydride (LiAlH_4)
- Anhydrous diethyl ether (Et_2O) or Tetrahydrofuran (THF)
- Deionized water (H_2O)
- 3.0 M Potassium hydroxide (KOH) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath
- Filtration apparatus
- Rotary evaporator

Procedure:

- Under an inert nitrogen atmosphere, a suspension of LiAlH_4 (4 molar equivalents) in dry diethyl ether is prepared in a round-bottom flask at 0 °C using an ice bath.
- A solution of 4-(2-methylpropyl)benzoic acid (1 molar equivalent) in dry diethyl ether is added dropwise to the LiAlH_4 suspension.
- The reaction mixture is then allowed to warm to room temperature and stirred for 1 hour.
- After completion of the reaction, the flask is cooled back to 0 °C.
- The reaction is quenched by the slow and cautious addition of water, followed by a 3.0 M KOH solution, and then additional water.
- The resulting mixture is stirred at 0 °C for 1 hour to ensure complete quenching and precipitation of aluminum salts.
- The precipitate is removed by filtration.
- The organic layer from the filtrate is separated, dried over anhydrous Na_2SO_4 , filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield **[4-(2-Methylpropyl)phenyl]methanol**.

Grignard Synthesis

This protocol outlines a plausible Grignard reaction to synthesize **[4-(2-Methylpropyl)phenyl]methanol**. This involves the reaction of a Grignard reagent, 4-(2-methylpropyl)magnesium bromide, with formaldehyde.

Materials:

- 4-(2-Methylpropyl)bromobenzene
- Magnesium (Mg) turnings
- Anhydrous diethyl ether (Et_2O)

- Iodine (I_2) crystal (as an initiator)
- Formaldehyde (or paraformaldehyde)
- Hydrochloric acid (HCl), dilute solution
- Saturated ammonium chloride (NH_4Cl) solution
- Anhydrous sodium sulfate (Na_2SO_4)
- Three-necked round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer

Procedure:

- All glassware must be oven-dried to ensure anhydrous conditions.
- Magnesium turnings and a small crystal of iodine are placed in the three-necked flask under a nitrogen atmosphere.
- A solution of 4-(2-methylpropyl)bromobenzene in anhydrous diethyl ether is added dropwise to initiate the formation of the Grignard reagent. The reaction is typically initiated with gentle heating.
- Once the reaction starts, the remaining solution of 4-(2-methylpropyl)bromobenzene is added at a rate that maintains a gentle reflux.
- After the addition is complete, the mixture is refluxed for an additional 30-60 minutes to ensure complete formation of the Grignard reagent.
- The reaction flask is cooled in an ice bath, and a solution of formaldehyde in anhydrous diethyl ether is added dropwise.

- The reaction mixture is then stirred at room temperature for several hours.
- The reaction is quenched by the slow addition of a saturated NH_4Cl solution.
- The mixture is then acidified with dilute HCl to dissolve the magnesium salts.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over anhydrous Na_2SO_4 , and the solvent is evaporated to yield the crude product.
- The crude **[4-(2-Methylpropyl)phenyl]methanol** can be purified by column chromatography or distillation.

Visualized Synthetic Pathway

The following diagram illustrates the synthesis of **[4-(2-Methylpropyl)phenyl]methanol** from 4-(2-methylpropyl)benzoic acid via a reduction reaction.

Caption: Synthesis of **[4-(2-Methylpropyl)phenyl]methanol**.

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References

- 1. scbt.com [scbt.com]
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